

"Physical and chemical properties of Barium p-phenolsulfonate"

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Compound of Interest

Compound Name: *Barium phenolsulfonate*

Cat. No.: *B15350539*

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Barium p-Phenolsulfonate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Barium p-phenolsulfonate (also known as barium bis(4-hydroxybenzenesulfonate)) is an organometallic compound with the chemical formula $C_{12}H_{10}BaO_8S_2$. While its parent compound, p-phenolsulfonic acid, has various industrial applications, detailed scientific literature and comprehensive data specifically for the barium salt are limited. This technical guide provides a summary of the currently available physical and chemical properties of Barium p-phenolsulfonate, outlines a general experimental approach for its synthesis based on related compounds, and discusses its known safety information. It is important to note that extensive experimental data, particularly regarding its biological activity and applications in drug development, are not readily available in published literature.

Chemical and Physical Properties

Barium p-phenolsulfonate is described as a monohydrate powder.^[1] It is known to be poisonous and can cause skin irritation.^[1] The compound is soluble in water and slightly soluble in alcohol.^[1]

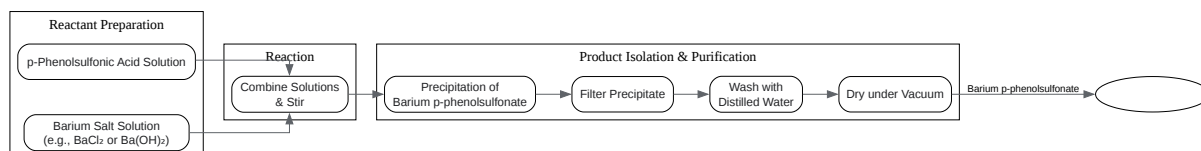
A summary of the available quantitative data is presented in the table below. It is critical to note the significant gaps in the publicly available data for many key physical properties.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₀ BaO ₈ S ₂	[2]
Molecular Weight	483.66 g/mol	[1][2]
CAS Number	1300-37-4	[2]
Appearance	Monohydrate powder	[1]
Solubility	Soluble in water, slightly soluble in alcohol	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Decomposition Temperature	Data not available	

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of Barium p-phenolsulfonate is not readily available in the reviewed scientific literature. However, a general approach can be inferred from the synthesis of other barium sulfonate salts. The synthesis would likely involve the reaction of p-phenolsulfonic acid with a suitable barium salt, such as barium chloride or barium hydroxide, in an aqueous solution.

General Experimental Workflow for Synthesis



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Caption: General workflow for the synthesis of Barium p-phenolsulfonate.

Methodology

- **Dissolution of Reactants:** Prepare separate aqueous solutions of p-phenolsulfonic acid and a stoichiometric amount of a soluble barium salt (e.g., barium chloride or barium hydroxide).
- **Reaction:** Slowly add the barium salt solution to the p-phenolsulfonic acid solution with constant stirring. The formation of a precipitate, Barium p-phenolsulfonate, may be observed. The reaction should be carried out at a controlled temperature.
- **Isolation:** The resulting precipitate is collected by filtration.
- **Purification:** The collected solid should be washed with distilled water to remove any unreacted starting materials and soluble byproducts.
- **Drying:** The purified product is then dried under vacuum to remove residual water.

Note: This is a generalized protocol. Optimization of reaction conditions, including concentration, temperature, and reaction time, would be necessary to achieve a high yield and purity of the final product.

Biological Activity and Signaling Pathways

There is no information available in the public domain regarding the biological activities of Barium p-phenolsulfonate or its involvement in any specific signaling pathways. The toxicological profile is limited to the general classification of being poisonous and a skin irritant. [1] The toxicity is likely associated with the presence of the barium ion.

Applications in Drug Development

Currently, there are no known applications of Barium p-phenolsulfonate in drug development or as a pharmaceutical ingredient. Its use is cited as an intermediate in the manufacturing of dyestuffs.[1]

Handling and Safety

- **Safety Precautions:** Due to its poisonous and irritant nature, Barium p-phenolsulfonate should be handled with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.
- **Storage:** Store in a cool, dry place away from incompatible materials. Keep the container tightly sealed.

Conclusion

Barium p-phenolsulfonate is a compound for which there is a notable lack of comprehensive scientific data. While its basic chemical identity is established, critical physical properties, detailed synthetic procedures, and, most importantly for the target audience, its biological effects and potential therapeutic applications remain uncharacterized in the available literature. Further research is required to elucidate these properties and to determine if this compound holds any potential for use in drug development or other scientific applications.

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References

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